

An In-depth Technical Guide to Methyl 2,4-dimethyl-5-nitrobenzoate

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Compound of Interest

Compound Name: Methyl 2,4-dimethyl-5-nitrobenzoate

Cat. No.: B1600172

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl 2,4-dimethyl-5-nitrobenzoate is a solid chemical compound with the molecular formula $C_{10}H_{11}NO_4$ and a molecular weight of 209.2 g/mol. [1][2] Identified by the CAS Number 202264-66-2, this aromatic ester serves as a versatile intermediate in organic synthesis. [1][2] Its primary applications lie in the laboratory synthesis of more complex molecules for the pharmaceutical, agrochemical, and dye industries. This guide provides a comprehensive overview of its chemical structure, properties, synthesis, and potential applications, with a focus on its relevance to research and development.

Chemical Structure and Properties

The chemical structure of **Methyl 2,4-dimethyl-5-nitrobenzoate** features a benzene ring substituted with two methyl groups at positions 2 and 4, a nitro group at position 5, and a methyl ester group at position 1.

Chemical Structure:

Caption: 2D Chemical Structure of **Methyl 2,4-dimethyl-5-nitrobenzoate**.

Physicochemical Properties:

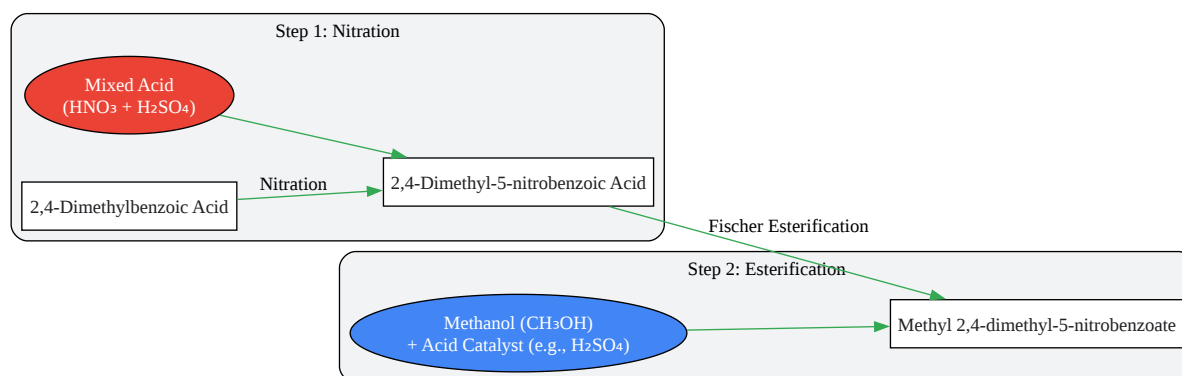
While specific experimental data for melting point, boiling point, and density of **Methyl 2,4-dimethyl-5-nitrobenzoate** are not readily available in the reviewed literature, the following table summarizes its known quantitative properties.

Property	Value	Source(s)
CAS Number	202264-66-2	[1] [2]
Molecular Formula	C ₁₀ H ₁₁ NO ₄	[1] [2]
Molecular Weight	209.2 g/mol	[1]
Appearance	Solid	[2]
Purity	≥95%	[2]

Synthesis

A definitive, detailed experimental protocol for the synthesis of **Methyl 2,4-dimethyl-5-nitrobenzoate** is not publicly available. However, based on general organic chemistry principles and synthetic routes for analogous compounds, a plausible two-step synthesis can be proposed. This involves the nitration of 2,4-dimethylbenzoic acid followed by the esterification of the resulting 2,4-dimethyl-5-nitrobenzoic acid.

Logical Workflow for the Proposed Synthesis:



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Caption: Proposed two-step synthesis of **Methyl 2,4-dimethyl-5-nitrobenzoate**.

Detailed Hypothetical Protocols:

Step 1: Synthesis of 2,4-Dimethyl-5-nitrobenzoic Acid

A potential method for the synthesis of 2-methyl-4-nitrobenzoic acid involves the oxidation of 4-nitro-o-xylene using a free radical initiator and a phase transfer catalyst with dilute nitric acid as the oxidant.[3] A similar approach could likely be adapted for the synthesis of 2,4-dimethyl-5-nitrobenzoic acid from the corresponding nitrated xylene isomer. Another patent describes the synthesis of 2-methyl-4-nitrobenzoic acid starting from toluene through a multi-step process involving nitration, reduction, and subsequent oxidation.[4]

Step 2: Esterification of 2,4-Dimethyl-5-nitrobenzoic Acid

The esterification of nitrobenzoic acids can be achieved through various methods. A common laboratory procedure is the Fischer esterification, which involves reacting the carboxylic acid with an alcohol (in this case, methanol) in the presence of a strong acid catalyst, such as

sulfuric acid, and heating the mixture to reflux.[5][6] The reaction is an equilibrium process, and removal of water as it is formed can drive the reaction towards the product.[6] Alternative esterification methods for nitrobenzoic acids have also been described in patents, including the use of different catalysts and reaction conditions to improve yield and purity.[5][7]

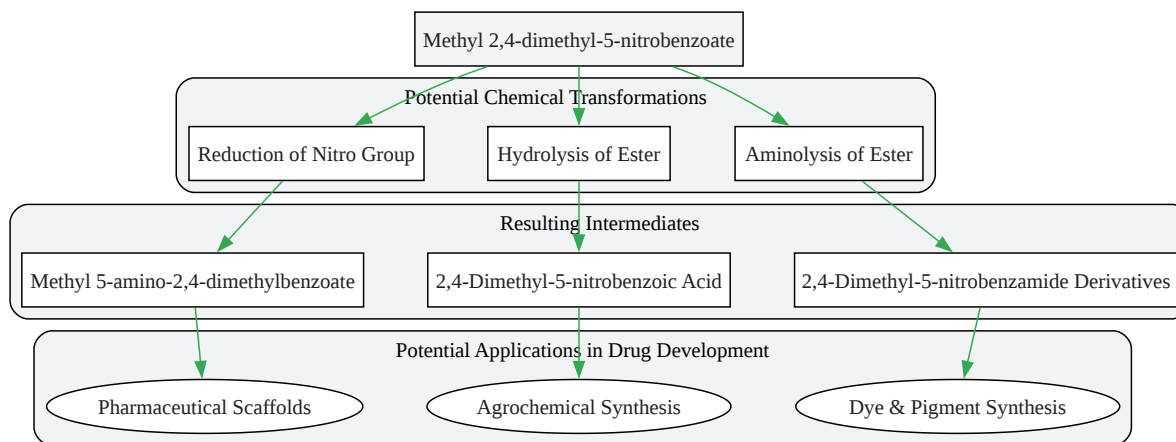
Spectroscopic Data

Specific spectroscopic data (^1H NMR, ^{13}C NMR, IR, Mass Spectrometry) for **Methyl 2,4-dimethyl-5-nitrobenzoate** (CAS 202264-66-2) is not available in the public domain. The available spectral data is for isomeric compounds. For instance, ^1H NMR and IR spectra for methyl 2-nitrobenzoate and methyl p-nitrobenzoate are accessible.[8][9][10][11][12] Mass spectrometry data is also available for isomers like methyl 3-nitrobenzoate and methyl 2-methyl-4-nitrobenzoate.[13][14] Researchers working with **Methyl 2,4-dimethyl-5-nitrobenzoate** would need to perform their own analytical characterization.

Applications in Research and Drug Development

Methyl 2,4-dimethyl-5-nitrobenzoate is primarily utilized as a building block in organic synthesis.[13] Its functional groups—the nitro group and the methyl ester—provide reactive sites for a variety of chemical transformations.

Potential Chemical Transformations and Their Relevance:



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Caption: Potential synthetic transformations of **Methyl 2,4-dimethyl-5-nitrobenzoate** and their applications.

The reduction of the nitro group to an amine is a common and crucial transformation in the synthesis of pharmaceuticals and agrochemicals.[15] This would yield Methyl 5-amino-2,4-dimethylbenzoate, a valuable intermediate for the construction of more complex, biologically active molecules. The ester group can be hydrolyzed back to the carboxylic acid or converted to amides, further expanding the synthetic possibilities.

While no specific drug candidates or signaling pathway interactions involving **Methyl 2,4-dimethyl-5-nitrobenzoate** have been identified in the reviewed literature, its structural motifs are present in various biologically active compounds. For example, substituted nitroaromatic compounds are known to have antimicrobial properties.[3] Therefore, derivatives of **Methyl 2,4-dimethyl-5-nitrobenzoate** could be explored for the development of new therapeutic agents.

Safety and Handling

A specific safety data sheet (SDS) for **Methyl 2,4-dimethyl-5-nitrobenzoate** (CAS 202264-66-2) is available from suppliers.[1] As with any chemical, it should be handled in a well-ventilated area, and appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn. For detailed safety information, users should consult the SDS provided by the supplier.

Conclusion

Methyl 2,4-dimethyl-5-nitrobenzoate is a valuable chemical intermediate with significant potential in organic synthesis, particularly for the development of novel pharmaceuticals, agrochemicals, and dyes. While detailed experimental and spectroscopic data for this specific isomer are not widely published, its structural features suggest a range of possible chemical transformations that are of interest to the research and drug development community. Further investigation into the synthesis and reactivity of this compound is warranted to fully explore its synthetic utility.

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